

An In-depth Technical Guide to the Physical and Chemical Properties of γ -Decalactone

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Compound of Interest

Compound Name: *gamma-Decalactone*

Cat. No.: *B1670016*

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Abstract: This technical guide provides a comprehensive overview of the core physical and chemical properties of γ -decalactone (CAS 706-14-9), a significant aroma compound found naturally in many fruits and widely used in the flavor, fragrance, pharmaceutical, and cosmetic industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visual workflows to support advanced research and application.

Introduction

Gamma-Decalactone (γ -decalactone) is a naturally occurring cyclic ester, or lactone, with the chemical formula $C_{10}H_{18}O_2$.^[1] It is renowned for its intense and pleasant fruity aroma, strongly reminiscent of peaches and apricots.^[2] This characteristic makes it a valuable ingredient in the formulation of flavorants for foods and beverages, as well as a key component in fragrances for personal care and household products.^{[1][3]} Naturally present in fruits like peaches, apricots, and strawberries, it can be extracted or, more commonly, produced through biotechnological or synthetic methods.^{[2][4][5]} Its stability and sensory profile also make it a compound of interest for applications in pharmaceutical formulations as a flavoring agent or excipient.^{[1][6]}

Physical Properties

γ -Decalactone is typically a colorless to pale yellow oily liquid at room temperature.^{[1][2][7]} It is characterized by its low volatility and limited solubility in water, but it readily dissolves in organic solvents such as ethanol and ether.^{[3][7][8]}

Table 1: Quantitative Physical Properties of γ -Decalactone

Property	Value	Conditions	Reference(s)
Boiling Point	281 °C	at 760 mmHg (Atmospheric Pressure)	[1][4][5][9]
125-127 °C	at 3.5 Torr	[10]	
114-116 °C	at 0.5 mmHg	[11]	
Melting Point	< -20 °C	-	[4]
Density	0.948 g/mL	at 25 °C	[2][5][9]
0.9482 g/cm ³	at 20 °C	[10]	
0.950 - 0.955 g/mL	at 25 °C	[10][11]	
Refractive Index	1.449	n ₂₀ /D	[2][5][9]
1.447 - 1.451	n ₂₀ /D	[4][10]	
Vapor Pressure	0.0045 mmHg	at 25 °C	
0.72 Pa	at 25 °C	[5]	
Flash Point	>100 °C	Closed Cup	
150 °C	-	[4]	
Water Solubility	1.26 g/L	at 20 °C (Slightly soluble)	
Solubility	Soluble	In 95% ethanol, ether, propylene glycol	[3][7][8][10]
logP (Octanol/Water)	2.7 - 3.0	at 25 °C	[4][10][11]
Optical Rotation	+34°	[α] ₂₄ /D, neat	[2][5]
Odor Threshold	11 ppb	In water	[4]

Chemical Properties and Spectral Data

γ -Decalactone is a five-membered ring lactone (a γ -lactone) with a hexyl group attached at the 5-position. Its chemical stability under normal storage conditions is good, making it a reliable component in various formulations.^[8]^[13] It is stable in closed containers at room temperature but should be stored away from strong oxidizing agents.^[7]^[12]

Table 2: Chemical Identifiers for γ -Decalactone

Identifier	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₈ O ₂	^[1] ^[4] ^[14]
Molecular Weight	170.25 g/mol	^[4] ^[14]
CAS Registry Number	706-14-9	^[1] ^[4]
IUPAC Name	5-Hexyloxolan-2-one	^[1] ^[11]
SMILES	<chem>CCCCCCC1CCC(=O)O1</chem>	^[1] ^[9]
InChIKey	IFYYFLINQYPWGJ-UHFFFAOYSA-N	^[1] ^[9]

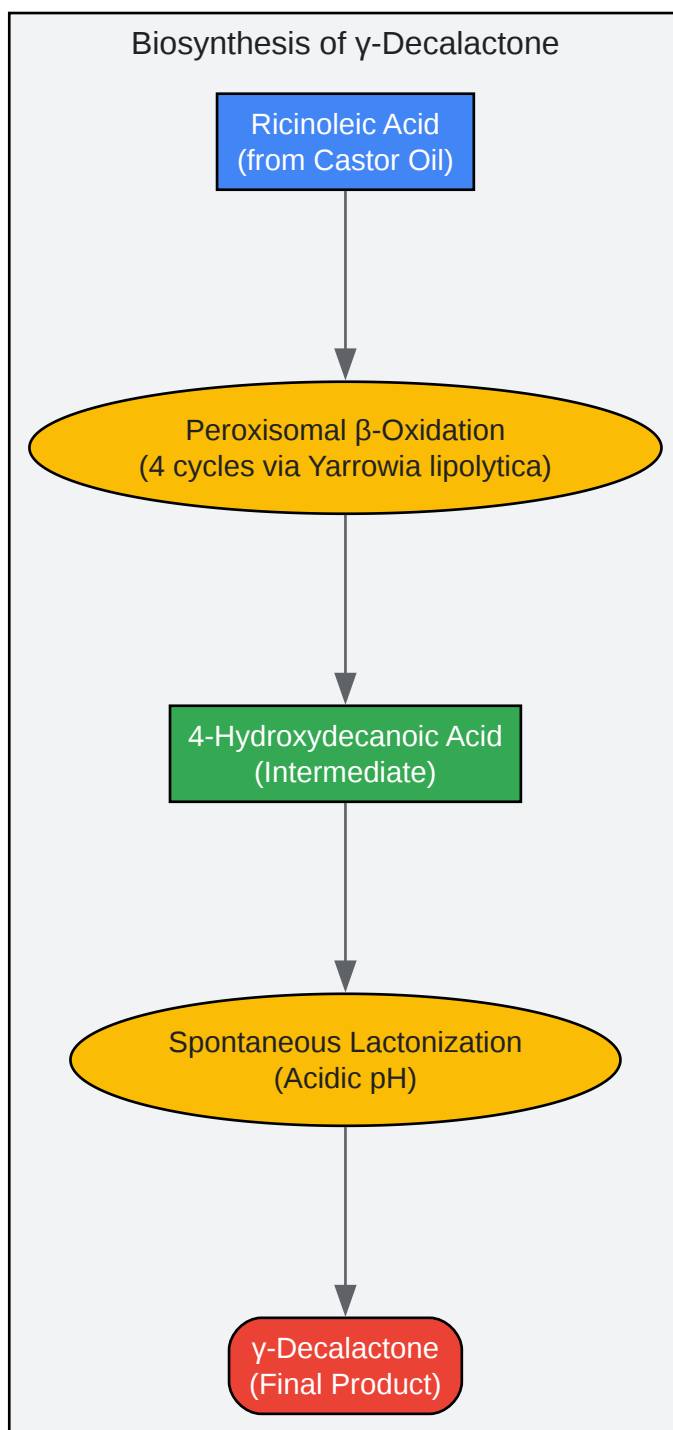
Table 3: Summary of Spectral Data for γ -Decalactone

Technique	Key Data Points	Reference(s)
¹³ C NMR	Solvent: CDCl ₃ Shifts (ppm): 177.25 (C=O), 81.06 (C-O), 35.65, 31.73, 29.06, 28.89, 28.07, 25.27, 22.58, 14.06 (Alkyl chain)	^[11]
GC-MS	Major Fragment Ion (m/z): 85.0	^[11]
IR Spectroscopy	Data available, characteristic C=O stretch for a γ -lactone expected around 1770 cm ⁻¹ .	^[11]

Synthesis and Degradation Pathways

Biotechnological Synthesis (Biosynthesis)

The most common and industrially significant method for producing "natural" γ -decalactone is through the microbial biotransformation of ricinoleic acid.^{[15][16]} This fatty acid, which is the primary component of castor oil, is processed by various yeast strains, most notably *Yarrowia lipolytica*.^{[15][17]} The synthesis proceeds via the peroxisomal β -oxidation pathway, where the ricinoleic acid chain is shortened by four cycles to yield 4-hydroxydecanoic acid, which then spontaneously cyclizes under acidic conditions to form γ -decalactone.^{[4][15]}



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Caption: Biochemical pathway for γ -decalactone synthesis.

Chemical Synthesis

Chemically, γ -decalactone can be synthesized through various routes. One common method involves the heating and cyclization of 9-decenoic acid in the presence of a strong acid like 80% sulfuric acid.^[7]

Degradation

In the presence of microorganisms like *Yarrowia lipolytica*, γ -decalactone can be further metabolized and degraded. The yeast can consume the produced lactone, continuing the β -oxidation process, which can lead to a decrease in yield over extended fermentation times.^[18] This highlights the importance of optimizing fermentation duration to maximize product recovery.

Experimental Protocols

Determination of Physical Properties

- **Boiling Point:** Determined using standard distillation apparatus under atmospheric or reduced pressure. A micro-boiling point apparatus can be used for small sample volumes. The temperature at which the liquid and vapor phases are in equilibrium is recorded.
- **Density:** Measured using a calibrated pycnometer or a digital density meter at a controlled temperature (e.g., 20°C or 25°C). The mass of a known volume of the substance is determined and density is calculated.
- **Refractive Index:** Measured using an Abbe refractometer at a specified temperature (typically 20°C) and wavelength (the sodium D-line, 589 nm). A drop of the liquid is placed on the prism, and the boundary line is read from the calibrated scale.
- **Solubility:** Determined by adding measured aliquots of the solute (γ -decalactone) to a known volume of the solvent (e.g., water, ethanol) at a constant temperature. The mixture is agitated until saturation is reached, and the concentration is determined. For qualitative assessment, miscibility is observed upon mixing.

Chromatographic Analysis for Purity and Quantification

Gas Chromatography (GC) is the primary method for assessing the purity and quantifying the concentration of γ -decalactone.^{[19][20]}

- Objective: To separate γ -decalactone from impurities and quantify its concentration.
- Instrumentation: Gas chromatograph equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).
- Methodology:
 - Sample Preparation: The sample is diluted in a suitable solvent (e.g., ethanol, hexane). An internal standard may be added for precise quantification.
 - Injection: A small volume (typically 1 μ L) of the prepared sample is injected into the GC inlet, which is heated to vaporize the sample.
 - Separation: The vaporized sample is carried by an inert gas (e.g., helium, nitrogen) through a capillary column (e.g., a polar column like DB-WAX or a non-polar one like DB-5). Separation occurs based on the differential partitioning of components between the mobile and stationary phases.
 - Detection: As components elute from the column, they are detected by the FID (for quantification) or MS (for identification and quantification).
 - Data Analysis: The retention time is used to identify γ -decalactone, and the peak area is used to determine its purity or concentration relative to a standard curve or internal standard.

Caption: Standard workflow for Gas Chromatography analysis.

Authenticity Assessment by GC-C/P-IRMS

To differentiate between natural (from fruit or biosynthesis) and synthetic γ -decalactone, Gas Chromatography-Combustion/Pyrolysis-Isotope Ratio Mass Spectrometry (GC-C/P-IRMS) is employed.[\[21\]](#)[\[22\]](#)

- Principle: This technique measures the stable isotope ratios of carbon ($^{13}\text{C}/^{12}\text{C}$) and hydrogen ($^2\text{H}/^1\text{H}$). These ratios vary depending on the precursor materials and the synthesis pathway (botanical, biotechnological, or chemical).
- Methodology:

- The sample is injected into a GC for separation, similar to the standard GC analysis.
- After eluting from the column, the γ -decalactone peak is directed into a combustion or pyrolysis reactor.
- In the combustion reactor, the compound is oxidized to CO_2 and H_2O , allowing for the measurement of $\delta^{13}\text{C}$ values.
- In the pyrolysis reactor, the compound is reduced to H_2 gas, allowing for the measurement of $\delta^2\text{H}$ values.
- The resulting gases are introduced into an Isotope Ratio Mass Spectrometer, which precisely measures the isotope ratios.
- By comparing the $\delta^{13}\text{C}$ and $\delta^2\text{H}$ values to those of reference standards of known origin, the authenticity of the sample can be determined.[22]

Conclusion

γ -Decalactone is a well-characterized compound with a robust dataset supporting its physical and chemical properties. Its distinct peachy aroma, coupled with its stability, makes it an indispensable ingredient in the food, fragrance, and cosmetic industries. For researchers and drug development professionals, its defined characteristics, established analytical protocols, and status as "Generally Recognized as Safe" (GRAS) by the FDA provide a solid foundation for its use as a flavoring agent or excipient in pharmaceutical formulations.[13] The advanced analytical techniques available also ensure rigorous quality and authenticity control, which is critical in regulated industries.

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